

Crystal Structure of Calcium Diiodide Tetrahydrate: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Calcium;diiodide;tetrahydrate*

CAS No.: *13640-62-5*

Cat. No.: *B088675*

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the known information regarding the crystal structure of calcium diiodide tetrahydrate ($\text{CaI}_2 \cdot 4\text{H}_2\text{O}$). While a definitive crystal structure has been reported in the scientific literature, detailed crystallographic data is not readily available in publicly accessible databases. This document outlines the available physicochemical properties, general synthesis and crystallization methodologies, and provides a framework for the presentation of crystallographic data once obtained.

Physicochemical Properties

Calcium diiodide tetrahydrate is a hydrated form of calcium iodide, appearing as white to off-white or tan crystals or chunks. It is known to be deliquescent, meaning it readily absorbs moisture from the air.

Property	Value	Reference
Chemical Formula	CaI ₂ ·4H ₂ O	[1]
Molecular Weight	365.95 g/mol	[1]
CAS Number	13640-62-5	[1]
Appearance	White to off-white to tan crystals or chunks	[2]

Crystallographic Data

The crystal structure of calcium diiodide tetrahydrate was determined by G. Thiele and D. Putzas in 1984 and published in Zeitschrift für anorganische und allgemeine Chemie. Unfortunately, the detailed crystallographic data from this publication, including unit cell parameters, space group, and atomic coordinates, is not available in the common crystallographic databases such as the Inorganic Crystal Structure Database (ICSD), the Crystallography Open Database (COD), and the Cambridge Structural Database (CSD).

For the purpose of this guide, a template for the presentation of such data is provided below. Should this data become accessible, it would be organized as follows:

Crystallographic Parameter	Value
Crystal System	Data not available
Space Group	Data not available
Unit Cell Dimensions	
a (Å)	Data not available
b (Å)	Data not available
c (Å)	Data not available
α (°)	Data not available
β (°)	Data not available
γ (°)	Data not available
Unit Cell Volume (Å ³)	Data not available
Z (Formula units per unit cell)	Data not available
Calculated Density (g/cm ³)	Data not available

Experimental Protocols

Synthesis and Crystallization

Detailed experimental protocols for the synthesis of single crystals of calcium diiodide tetrahydrate are not explicitly available. However, a general approach for the synthesis of hydrated calcium iodide crystals can be inferred from related preparations. This typically involves the reaction of a calcium salt with hydroiodic acid, followed by controlled crystallization from an aqueous solution.

General Synthesis of Calcium Iodide Hydrates:

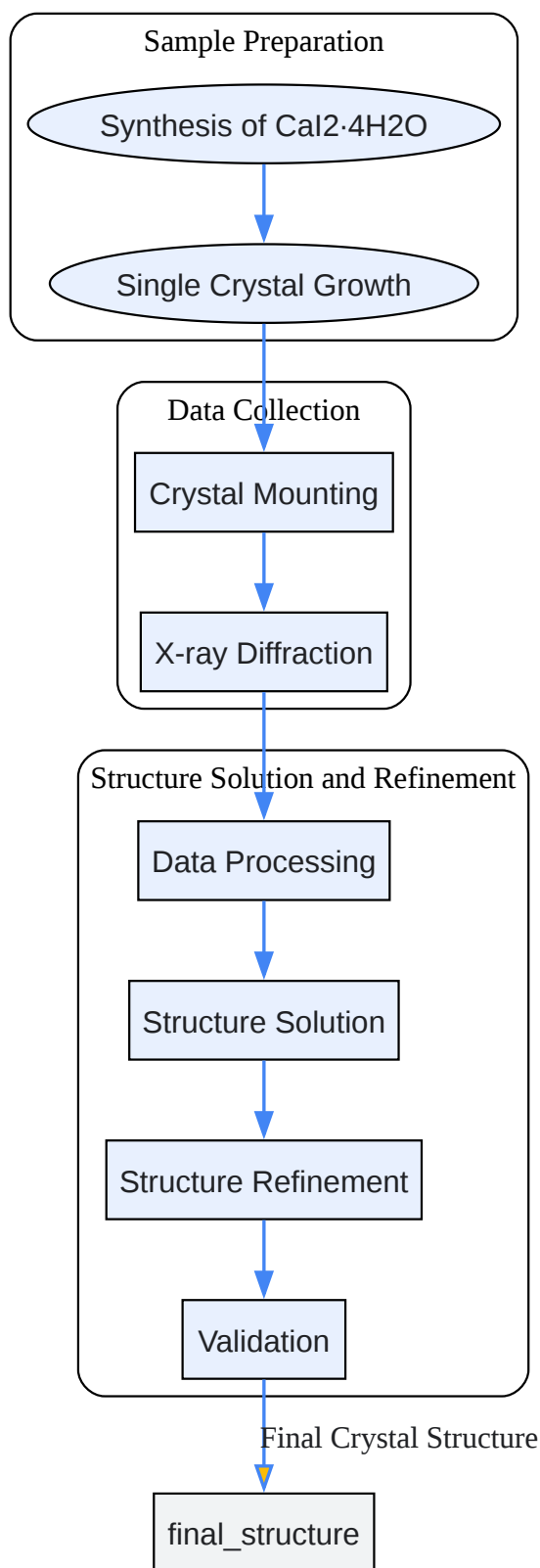
- **Reaction:** Calcium carbonate (CaCO_3) or calcium hydroxide (Ca(OH)_2) is reacted with hydroiodic acid (HI).
- **Neutralization:** The reaction is carried out until the solution is neutralized.

- Filtration: Any insoluble impurities are removed by filtration.
- Crystallization: The resulting solution of calcium iodide is concentrated by evaporation, and crystals are allowed to form upon cooling. The specific hydrate obtained (e.g., tetrahydrate) will depend on the crystallization temperature and solution concentration.

Crystal Structure Determination

The determination of a crystal structure, such as that of calcium diiodide tetrahydrate, follows a standardized workflow utilizing single-crystal X-ray diffraction.

Workflow for Single-Crystal X-ray Diffraction:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. labshake.com](https://www.labshake.com) [labshake.com]
- [2. americanelements.com](https://www.americanelements.com) [americanelements.com]
- To cite this document: BenchChem. [Crystal Structure of Calcium Diiodide Tetrahydrate: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b088675/docs#crystal-structure-of-calcium-diiodide-tetrahydrate-a-technical-overview\]](https://www.benchchem.com/product/b088675/docs#crystal-structure-of-calcium-diiodide-tetrahydrate-a-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check